

# neophyl chloride chemical properties and physical data

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## Neophyl Chloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the chemical properties, physical data, and reactive characteristics of **neophyl chloride**. The information is presented to support its application in research, particularly in the fields of organic synthesis and drug development.

#### **Core Chemical Identity and Physical Properties**

**Neophyl chloride**, systematically named (1-chloro-2-methylpropan-2-yl)benzene, is a halogenated organic compound.[1] It is recognized for its unique reactivity profile, largely dictated by its sterically hindered neopentyl structure.[2]

#### **Physical Data**

The fundamental physical characteristics of **neophyl chloride** are summarized in the table below, providing a ready reference for experimental design and implementation.



Property	Value	Source
CAS Number	515-40-2	[1]
Molecular Formula	C10H13Cl	[1]
Molecular Weight	168.66 g/mol	[1]
Appearance	Clear, colorless to slightly yellow liquid	[3]
Boiling Point	223 °C (433 °F; 496 K)	[2]
95-96 °C at 10 mmHg	[4]	
Density	1.047 g/cm <sup>3</sup>	[2]
Refractive Index (n <sup>20</sup> /D)	1.524	[4]
Solubility	Insoluble in water; Soluble in organic solvents like ether and benzene.	[3]
Flash Point	198 °F (92 °C)	[4]

## **Spectroscopic Data**

The structural identity of **neophyl chloride** is confirmed through various spectroscopic techniques. The key data from these analyses are presented below.

#### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum provides characteristic signals corresponding to the different proton environments in the molecule.



Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.34 - 7.21	m	5H	Aromatic protons (C <sub>6</sub> H <sub>5</sub> )
3.61	S	2H	Methylene protons (- CH <sub>2</sub> Cl)
1.41	S	6H	Methyl protons (- C(CH <sub>3</sub> ) <sub>2</sub> )

Solvent: CDCl<sub>3</sub>, Frequency: 400 MHz

#### <sup>13</sup>C NMR Spectroscopy

The carbon NMR spectrum confirms the carbon framework of the molecule. (Note: Specific chemical shift values were not explicitly available in the search results, but typical ranges are provided based on compound structure.)

Chemical Shift (ppm)	Assignment	
~145	Quaternary aromatic carbon	
~128	Aromatic CH carbons	
~126	Aromatic CH carbons	
~55	Methylene carbon (-CH₂CI)	
~40	Quaternary alkyl carbon (-C(CH <sub>3</sub> ) <sub>2</sub> )	
~29	Methyl carbons (-C(CH₃)₂)	

Solvent: CDCl3

#### Infrared (IR) Spectroscopy

The IR spectrum displays characteristic absorption bands for the functional groups present in **neophyl chloride**.



Wavenumber (cm <sup>-1</sup> )	Functional Group
3100-3000	Aromatic C-H stretch
3000-2850	Aliphatic C-H stretch
1600, 1495	Aromatic C=C stretch
760, 700	C-H out-of-plane bend (monosubstituted benzene)
750-650	C-CI stretch

Sample preparation: Liquid film[3]

#### **Mass Spectrometry**

The mass spectrum of **neophyl chloride** shows a characteristic fragmentation pattern that aids in its identification.

m/z	Relative Intensity	Possible Fragment
168/170	Base Peak (isotopic pattern)	[M] <sup>+</sup> (Molecular ion)
119	High	[C <sub>9</sub> H <sub>11</sub> ] <sup>+</sup> (Loss of -CH <sub>2</sub> Cl)
91	High	[C <sub>7</sub> H <sub>7</sub> ]+ (Tropylium ion)

#### **Chemical Properties and Reactivity**

Neophyl chloride is of significant interest to organic chemists due to its distinct substitution properties.[2] Its structure is characterized by a neopentyl halide framework, which is subject to the "neopentyl effect."[2] This steric hindrance around the reaction center makes a direct  $S_n2$  nucleophilic substitution highly improbable, as the bulky tert-butyl group prevents the necessary backside attack on the  $\alpha$ -carbon.[2]

Furthermore,  $\beta$ -hydride elimination is not a viable reaction pathway for neophyl derivatives because the  $\beta$ -carbon lacks hydrogen atoms.[2] These factors contribute to the stability of



**neophyl chloride** and make it a valuable precursor for intermediates that are resistant to common substitution and elimination reactions.[2]

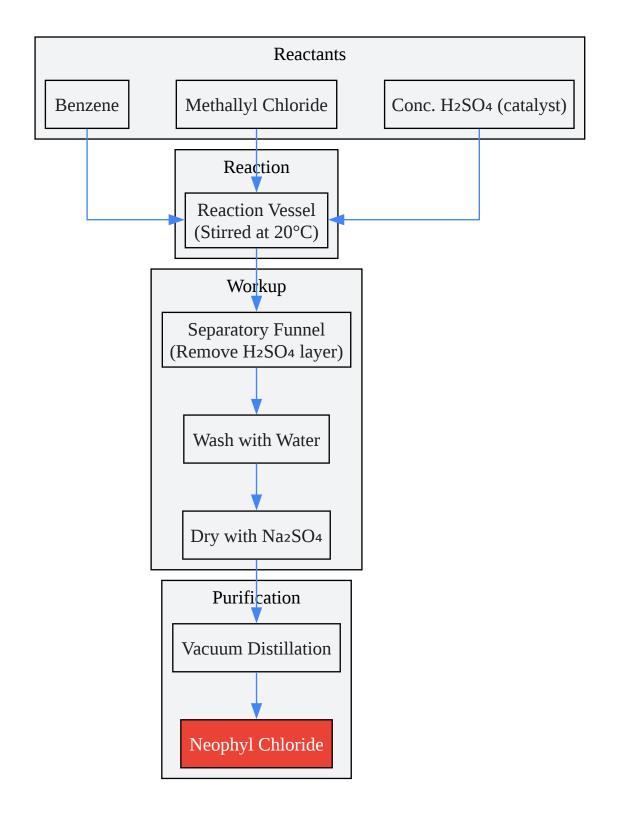
A primary application of **neophyl chloride** is in the formation of organometallic reagents. It readily reacts with lithium metal to form neophyl lithium, a versatile organolithium reagent.[2] Organolithium compounds are highly valued for their nucleophilic character and their ability to form new carbon-carbon bonds, for instance, in reactions with carbonyl compounds.[2]

## Experimental Protocols Synthesis of Neophyl Chloride

A well-established method for the large-scale preparation of **neophyl chloride** is the electrophilic aromatic substitution reaction between benzene and methallyl chloride, using sulfuric acid as a catalyst.[2]

Experimental Workflow for Neophyl Chloride Synthesis





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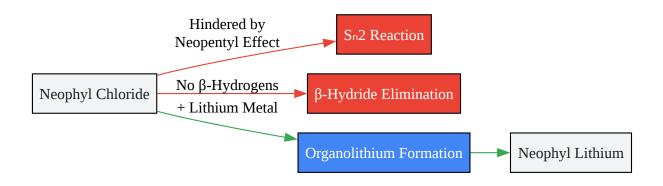
Caption: Workflow for the synthesis of neophyl chloride.



#### **Logical Relationships in Reactivity**

The unique structural features of **neophyl chloride** dictate its chemical behavior, particularly its unreactivity in certain common reaction types while being a precursor for others.

#### Reactivity Profile of Neophyl Chloride



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Caption: Reactivity pathways of **neophyl chloride**.

### Safety and Handling

**Neophyl chloride** is classified as an irritant, causing skin and serious eye irritation.[3] It may also cause respiratory irritation.[3] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. Store in a cool, dry place away from incompatible materials.[3]

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#### References

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